

Application Note: Strategic Utilization of 2-(4-Aminophenoxy)acetonitrile in Novel API Synthesis

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Compound of Interest

Compound Name: 2-(4-Aminophenoxy)acetonitrile

CAS No.: 169286-84-4

Cat. No.: B066111

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Executive Summary & Strategic Value

In modern drug discovery, **2-(4-Aminophenoxy)acetonitrile** represents a high-value "linker-scaffold" intermediate. Its structural utility lies in its bifunctionality:

- The Nucleophilic Amine (N): A primary handle for coupling to heteroaromatic cores (e.g., quinazolines, pyrimidines), essential for constructing ATP-competitive kinase inhibitors.
- The Electrophilic Nitrile (C#N): A versatile "tail" that can be transformed into diverse pharmacophores—tetrazoles (acid bioisosteres), amidines (solubility enhancers), or reduced to ethylamines.
- The Phenoxy Spacer: The ether linkage (-O-) provides structural rigidity and modulates the molecule's lipophilicity.

) provides critical rotational freedom and metabolic stability compared to ester linkages, a feature seen in blockbuster drugs like Gefitinib and Ibrutinib.

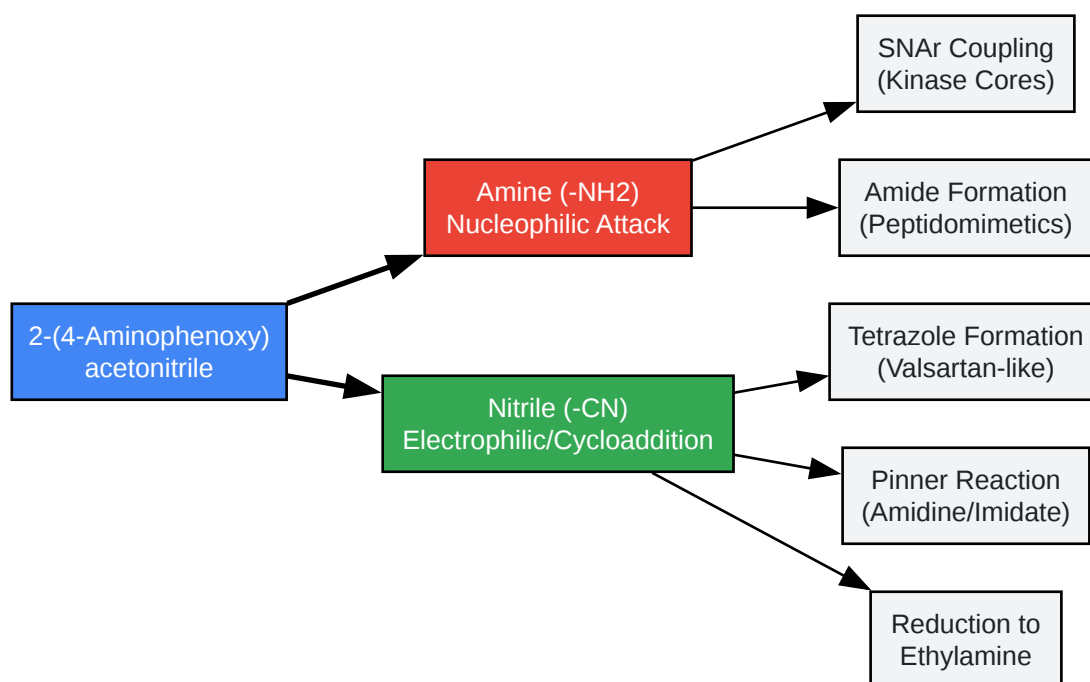
This guide provides a validated protocol for using this compound to synthesize a Novel Quinazoline-Based Tyrosine Kinase Inhibitor (TKI) candidate, demonstrating its utility in late-stage lead optimization.

Chemical Profile & Reactivity Analysis

Property	Data	Critical Note
Compound Name	2-(4-Aminophenoxy)acetonitrile	Do not confuse with 2-(4-aminophenyl)acetonitrile.
CAS Number	169286-84-4	Verify via NMR; commercial batches vary in purity.
Molecular Weight	148.16 g/mol	
Key Functionality	Aniline (Nucleophile)	. Reacts readily with acid chlorides and electron-deficient heterocycles.
Key Functionality	Nitrile (Electrophile)	Stable to basic conditions; susceptible to Pinner reaction or cycloaddition.
Solubility	DMSO, MeCN, DMF	Poor solubility in non-polar solvents (Hexane).

Reactivity Logic Diagram

The following diagram illustrates the divergent synthetic pathways available from this core scaffold.



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Caption: Divergent synthetic pathways utilizing the bifunctional nature of **2-(4-Aminophenoxy)acetonitrile**.

Experimental Protocol: Synthesis of a Novel TKI Candidate

Target Molecule: 4-((4-(cyanomethoxy)phenyl)amino)-6,7-dimethoxyquinazoline Objective: To couple the amine handle to a quinazoline core while preserving the nitrile for downstream library generation.

Phase A: The Coupling (Scaffold Attachment)

Rationale: The aniline nitrogen is sufficiently nucleophilic to displace the chlorine on 4-chloro-6,7-dimethoxyquinazoline. Isopropanol (

) is chosen as the solvent because the product typically precipitates out as the hydrochloride salt, driving the reaction to completion and simplifying purification.

Materials:

- Reactant A: 4-Chloro-6,7-dimethoxyquinazoline (1.0 eq, 10 mmol, 2.24 g)

- Reactant B: **2-(4-Aminophenoxy)acetonitrile** (1.1 eq, 11 mmol, 1.63 g)
- Solvent: Isopropanol () (anhydrous, 50 mL)
- Base: Diisopropylethylamine (DIPEA) (1.5 eq, optional if free base is desired immediately)

Step-by-Step Methodology:

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen ().
- Dissolution: Charge the flask with Reactant A and (40 mL). Stir to create a suspension.
- Addition: Add Reactant B dissolved in the remaining 10 mL of dropwise over 5 minutes.
- Reaction: Heat the mixture to reflux () for 4–6 hours.
 - In-Process Control (IPC): Monitor by TLC (9:1 DCM:MeOH). The starting chloride () should disappear; a new polar spot () will appear.
- Work-up (Salt Formation Method):
 - Cool the reaction mixture slowly to room temperature, then to in an ice bath.
 - The product will precipitate as a yellow solid (HCl salt).

- Filter the solid using a Buchner funnel.
- Wash the cake with cold
(
) and diethyl ether (
).
- Yield: Expected yield: 85–92%.
- Validation:
(DMSO-
) should show the disappearance of the aniline doublet at
ppm and the appearance of the quinazoline aromatic protons. The
singlet should remain distinct at
ppm.

Phase B: Nitrile Transformation (The "Tail" Modification)

Objective: Convert the nitrile group into a Tetrazole, a bioisostere of a carboxylic acid, to improve metabolic stability and potency (common in Sartan drugs).

Materials:

- Substrate: Product from Phase A (1.0 eq, 5 mmol)
- Reagent: Sodium Azide (
) (3.0 eq)
- Catalyst: Zinc Bromide (
) (1.0 eq) or Triethylamine hydrochloride.
- Solvent: DMF (15 mL) / Water (3 mL)

Methodology:

- Safety Warning: Azides can form explosive mixtures. Use a blast shield. Do not use halogenated solvents (DCM) with sodium azide.
- Reaction: Dissolve the substrate in DMF. Add

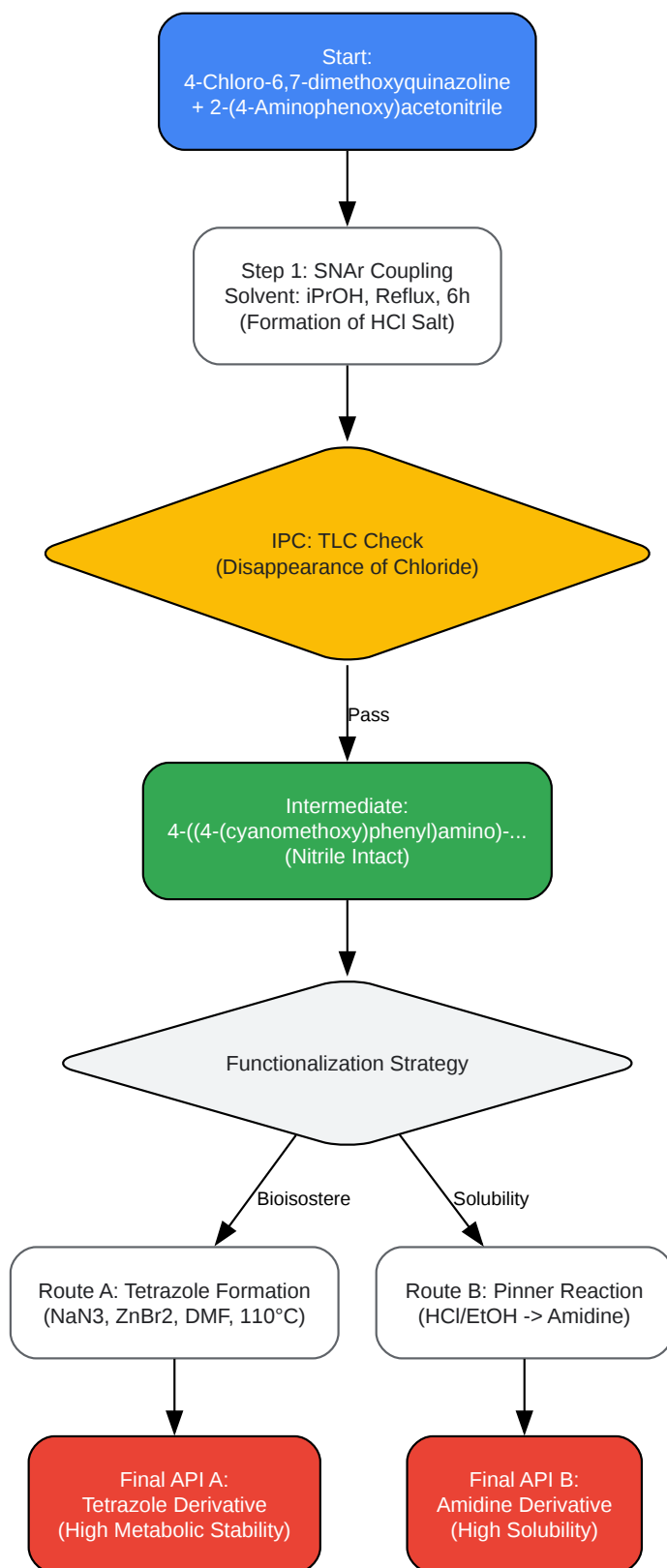
and

.
- Heating: Heat to

for 12–16 hours.
 - Mechanism:[1] [3+2] Cycloaddition. The nitrile carbon is attacked by the azide anion.
- Work-up:
 - Cool to room temperature.
 - Add

carefully (in a fume hood) to acidify to pH 3–4 (Caution:
gas evolution is possible; ensure good ventilation).
 - The tetrazole product often precipitates. If not, extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Water.

Synthesis Workflow Diagram



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Caption: Step-by-step workflow for synthesizing novel kinase inhibitors using the **2-(4-Aminophenoxy)acetonitrile** scaffold.

Quality Control & Analytical Standards

To ensure the integrity of the synthesis, the following analytical markers must be verified.

Proton NMR (NMR, 400 MHz, DMSO-)

- Diagnostic Signal 1 (Ether Linker): A sharp singlet at 5.1–5.2 ppm corresponding to the protons. If this signal shifts or splits, check for hydrolysis of the nitrile.
- Diagnostic Signal 2 (Aromatic): The "AA'BB'" system of the para-substituted phenoxy ring. Look for two doublets () around 7.1 and 7.7 ppm.

IR Spectroscopy[2]

- Nitrile Stretch: A distinct, sharp peak at .
 - Note: In the Tetrazole product (Phase B), this peak must disappear. If it remains, the cycloaddition is incomplete.

HPLC Purity

- Column: C18 Reverse Phase ().
- Mobile Phase: Gradient 10% 90% Acetonitrile in Water (0.1% TFA).

- Retention Time: The nitrile intermediate is moderately polar. The tetrazole derivative will be significantly more polar (elutes earlier) due to the acidic proton.

Safety & Handling Protocols

Hazard Identification:

- Acetonitrile Moiety: While the nitrile group is covalently bonded, metabolic or thermal decomposition can release cyanide ions ().
- Aniline Derivative: Potential skin sensitizer and irritant.

Specific Precautions:

- Cyanide Awareness: When performing the Pinner reaction (acidic ethanol) or hydrolysis, ensure the exhaust is trapped through a bleach (sodium hypochlorite) scrubber to neutralize any potential gas.
- Azide Handling: In Phase B (Tetrazole synthesis), never use metal spatulas with sodium azide and avoid water in the initial heating phase to prevent hydrazoic acid formation.
- Waste Disposal: All aqueous waste from the nitrile hydrolysis or azide steps must be treated as P-listed waste (cyanide/azide contaminated) and disposed of accordingly.

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